

A Comprehensive Guide to Ethyl 6-Hydroxyhexanoate and its Chemical Identifiers

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Compound of Interest

Compound Name: Ethyl 6-hydroxyoctanoate

Cat. No.: B15334030

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For researchers, scientists, and professionals in drug development, precise molecular identification is paramount. This document provides a detailed overview of Ethyl 6-hydroxyhexanoate, a versatile ethyl ester, including its various synonyms and key identifiers to ensure accurate communication and sourcing in a research and development setting.

Nomenclature and Synonyms

Ethyl 6-hydroxyhexanoate is known by several names across different chemical databases and suppliers. Understanding these synonyms is crucial for exhaustive literature searches and procurement. The compound's systematic and common names are rooted in its chemical structure: a six-carbon chain (hexanoic acid) with a hydroxyl group at the sixth carbon and an ethyl ester group.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is ethyl 6-hydroxyhexanoate.^[1] Beyond this formal designation, a variety of other terms are used interchangeably.

Common Synonyms and Identifiers:

- Systematic Variations:
 - Hexanoic acid, 6-hydroxy-, ethyl ester^[1]
 - 6-Hydroxyhexanoic acid ethyl ester^{[1][2][3]}

- 6-hydroxy-hexanoic acid ethyl ester[1]
- ethyl 6-hydroxy-hexanoate[1]
- Trivial and Common Names:
 - Ethyl 6-hydroxycaproate[1][4]
 - Ethyl epsilon-Hydroxycaproate[1][4]
- Alternative Nomenclatures:
 - 5-Ethoxycarbonylpentan-1-ol[1][4]
 - 5-ethoxycarbonyl-1-pentanol[1]
- Product and Database Identifiers:
 - NSC 617304[1][4]
 - Aldrich-374806

Chemical Abstracts Service (CAS) Registry Number

The most reliable method for identifying a chemical substance is its CAS Registry Number. For Ethyl 6-hydroxyhexanoate, the CAS number is 5299-60-5.[1][2][3][4][5] This unique identifier is consistent across all major chemical databases and supplier catalogs.

Physical and Chemical Properties

A summary of key physical and chemical properties is presented below, offering a quick reference for experimental design and safety considerations.

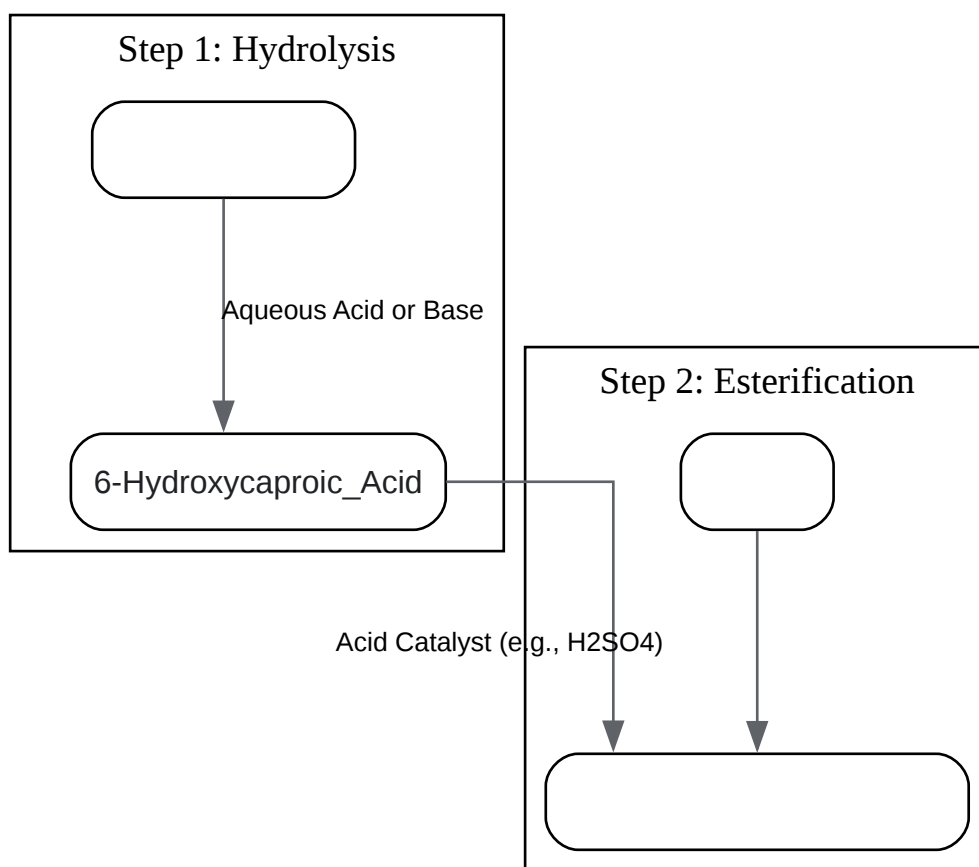
Property	Value	Source
Molecular Formula	C8H16O3	[1][4][5]
Molecular Weight	160.21 g/mol	[1][5]
Appearance	Colorless to almost colorless clear liquid	[2][4]
Boiling Point	127-128 °C at 12 mmHg	[6]
Density	0.985 g/mL at 25 °C	[6]
Refractive Index	n _{20/D} 1.437	[6]

Experimental Protocols

While specific experimental protocols are highly dependent on the research context, a general procedure for the synthesis of Ethyl 6-hydroxyhexanoate has been reported.

Two-Step Synthesis from ϵ -Caprolactone:

A common laboratory-scale synthesis involves the hydrolysis of ϵ -caprolactone.[6] This method provides a straightforward route to the target compound. While the original sources do not provide a detailed step-by-step protocol, the general workflow can be inferred.



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Synthetic pathway for Ethyl 6-hydroxyhexanoate.

This two-step preparation is a notable method for producing Ethyl 6-hydroxyhexanoate.[6]

Applications in Research and Development

Ethyl 6-hydroxyhexanoate serves as a valuable building block in organic synthesis.

- Prodrug Synthesis: It is suitable for the synthesis of model phenol carbonate ester prodrugs that possess fatty acid-like structures.[6]
- Preparation of Alkyl Triflates: The compound can be used in the preparation of alkyl triflates, which are versatile reagents in organic chemistry.[6] Specifically, it can be used to synthesize ethyl 6-(trifluoromethylsulfonyloxy)hexanoate.[6]

- Flavor and Fragrance: Its concentration in Bordeaux red wines has been evaluated, indicating its contribution to the sensory profile of certain products.[6]
- Pharmaceutical and Polymer Intermediate: The related compound, ethyl 6-acetoxyhexanoate, is used as an intermediate in the synthesis of various pharmaceutical compounds and in the production of specialty polymers for coatings and adhesives.[7]

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